

Safe handling and storage of diethyl 2,2-difluoromalonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl 2,2-difluoromalonate

Cat. No.: B1296167

[Get Quote](#)

Technical Support Center: Diethyl 2,2-difluoromalonate

This guide provides essential safety information, handling procedures, and emergency protocols for the safe use of **diethyl 2,2-difluoromalonate** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **diethyl 2,2-difluoromalonate**?

A1: **Diethyl 2,2-difluoromalonate** is considered a hazardous chemical. The primary hazards include:

- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, the following PPE should be worn:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[2][4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is an organic gases and vapors filter (Type A, Brown) conforming to EN14387.[2][4]

Q3: What are the proper storage conditions for **diethyl 2,2-difluoromalonate**?

A3: Store the compound in a dry, cool, and well-ventilated place.[2][4] Keep the container tightly closed.[2][4] It should be stored away from incompatible materials such as acids, bases, and strong oxidizing agents.[2]

Q4: What materials are incompatible with **diethyl 2,2-difluoromalonate**?

A4: Avoid contact with the following:

- Acids[2]
- Bases[2]
- Strong oxidizing agents[2]
- Reducing agents[5]

Troubleshooting Guides

Problem: Accidental Skin or Eye Contact

Solution:

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[2][4] Remove contaminated clothing and wash it before reuse.[2]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[2] Remove contact lenses, if present and easy to do. Continue rinsing.^[2] If eye irritation persists, get medical advice/attention.^[2]

Problem: Inhalation of Vapors

Solution:

- Move the individual to fresh air.^[2] If the person is not breathing, give artificial respiration.^[2] Get medical attention if symptoms occur.^[2]

Problem: Accidental Ingestion

Solution:

- Clean the mouth with water and drink plenty of water afterward.^[2]^[4] Do not induce vomiting. Seek immediate medical attention.

Problem: Chemical Spill

Solution:

- Ensure adequate ventilation.^[2]
- Wear appropriate personal protective equipment, including respiratory protection.
- Soak up the spill with an inert absorbent material (e.g., sand, earth, vermiculite).^[4]^[6]
- Collect the absorbed material into a suitable, closed container for disposal.^[4]^[6]
- Do not let the product enter drains.^[4]^[7]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	680-65-9[4]
Molecular Formula	C7H10F2O4[1]
Molecular Weight	196.15 g/mol [3]
Appearance	Liquid
Boiling Point	94-95 °C at 23 mmHg[3]
Density	1.179 g/cm ³ [3]
Water Solubility	Not miscible or difficult to mix[8]

Table 2: Hazard Identification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2[2]
Serious Eye Damage/Eye Irritation	Category 2[2]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[2]

Experimental Protocols

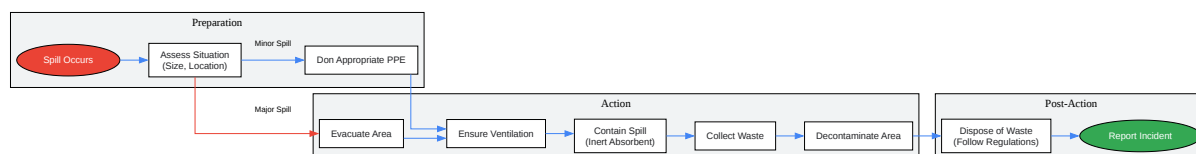
Protocol 1: Standard Handling Procedure

- Preparation: Before handling, ensure that an eyewash station and safety shower are close to the workstation.[2][4] Put on all required PPE (safety glasses, gloves, lab coat).
- Dispensing: Handle the chemical in a well-ventilated area, preferably in a fume hood.[2][5] Avoid breathing vapors or mist.[2]
- Use: Avoid contact with skin, eyes, and clothing.[2][4] Keep away from heat and sources of ignition.[4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[2] Keep the container tightly closed when not in use.[2][4]

Protocol 2: Spill Clean-up Procedure

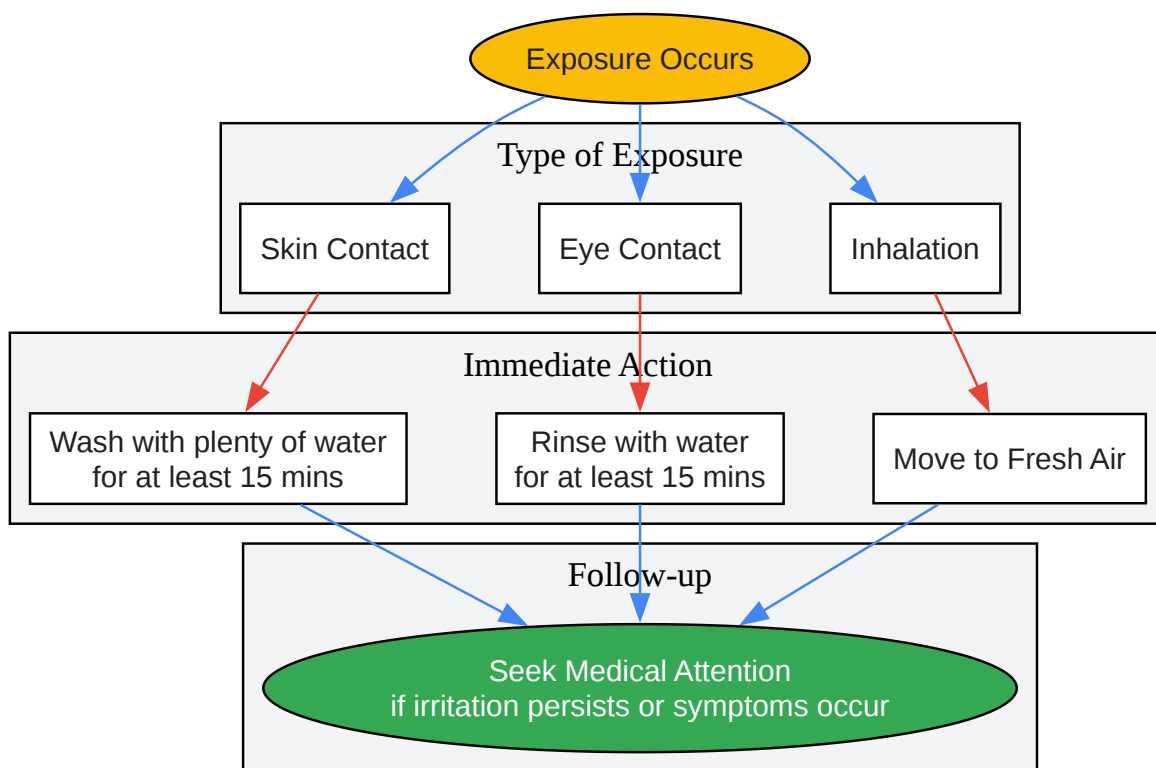
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material to contain the spill.[4]
- Absorb: Carefully soak up the material with the absorbent.
- Collect: Place the absorbed material into a labeled, closed container for proper waste disposal.[4]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste according to local, regional, and national regulations.[4]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill.



[Click to download full resolution via product page](#)

Caption: Decision tree for first aid response to exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl 2,2-difluoromalonate | C₇H₁₀F₂O₄ | CID 260648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. diethyl 2,2-difluoromalonate | CAS 680-65-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. fishersci.com [fishersci.com]

- 5. isotope.com [isotope.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. dept.harpercollege.edu [dept.harpercollege.edu]
- 8. Diethyl 2,2-difluoromalonate | 680-65-9 [chemicalbook.com]
- To cite this document: BenchChem. [Safe handling and storage of diethyl 2,2-difluoromalonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296167#safe-handling-and-storage-of-diethyl-2-2-difluoromalonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com